

Safeguarding Your Laboratory: Proper Disposal of Butylphenyl Methylpropional

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Compound of Interest

Compound Name: *Butylphenyl methylpropional, (+)-*

Cat. No.: *B12648755*

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This guide provides essential safety and logistical information for the proper disposal of Butylphenyl methylpropional, also known as Lilial or p-BMHCA. Adherence to these procedures is critical for laboratory personnel, including researchers, scientists, and drug development professionals, to ensure operational safety and environmental compliance. Butylphenyl methylpropional is classified as a substance with reproductive toxicity and is recognized as an environmental hazard, necessitating stringent disposal protocols.[\[1\]](#)

Understanding the Hazards

Butylphenyl methylpropional is harmful if swallowed, causes skin irritation, and may provoke an allergic skin reaction.[\[2\]](#) It is also suspected of damaging fertility or the unborn child and is toxic to aquatic life with long-lasting effects.[\[1\]](#)[\[2\]](#) Due to these health concerns, its use in cosmetic products has been banned in the European Union and other regions.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Key Safety and Disposal Data

The following table summarizes crucial quantitative data for Butylphenyl methylpropional, compiled from safety data sheets. This information is vital for conducting risk assessments and ensuring safe handling during the disposal process.

Property	Value	Reference
UN Number	UN3082	[1]
Proper Shipping Name	ENVIRONMENTALLY HAZARDOUS SUBSTANCE, LIQUID, N.O.S. (p-t-Butyl- alpha-methylhydrocinnamic aldehyde)	[1]
Transport Hazard Class	9	[1]
Packing Group	III	[1]
Acute Oral Toxicity (LD50)	1390 mg/kg (Rat)	[1] [2]
Acute Dermal Toxicity (LD50)	> 2000 mg/kg (Rat)	[1]
Flash Point	>105 °C (closed cup)	[1]
Water Solubility	33 mg/L at 20°C	[1]

Procedural Protocol for Disposal

The following step-by-step protocol outlines the safe disposal of Butylphenyl methylpropional from a laboratory setting.

1. Personal Protective Equipment (PPE):

- Hand Protection: Wear chemical-resistant gloves (e.g., neoprene).
- Eye/Face Protection: Use chemical safety goggles.
- Body Protection: A lab coat is mandatory. For larger quantities or in case of a spill, liquid-impermeable coveralls may be necessary.[\[1\]](#)

2. Waste Collection and Storage:

- Segregation: Do not mix Butylphenyl methylpropional waste with other chemical waste streams unless their compatibility has been definitively confirmed.[\[1\]](#)

- Containerization: Collect all waste containing Butylphenyl methylpropional in a dedicated, clearly labeled, and sealable container that is compatible with the chemical.[1]
- Labeling: The waste container must be prominently labeled as "Hazardous Waste" and clearly identify the contents as "Butylphenyl Methylpropional" or "Lilial." The label should also include hazard warnings such as "Toxic" and "Environmentally Hazardous." [1]
- Storage: Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area. Ensure it is kept away from incompatible materials, including strong acids, bases, and oxidizing agents. The storage area should be cool and secure. [1]

3. Spill Management:

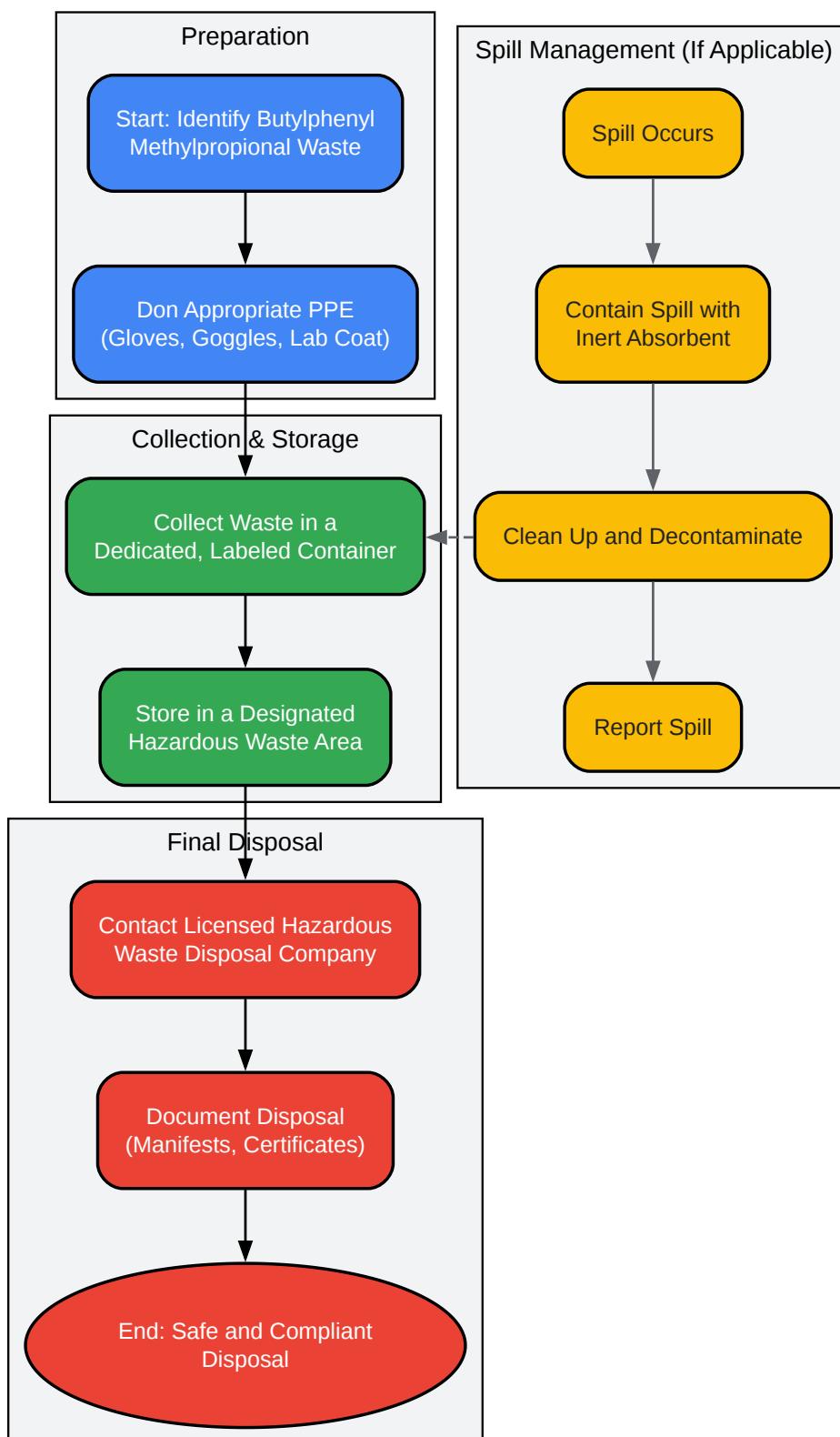
- Immediate Actions: In the event of a spill, evacuate unnecessary personnel and ensure adequate ventilation. Remove all sources of ignition. [1]
- Containment: For small spills, contain the liquid using an inert absorbent material such as sand, vermiculite, or diatomaceous earth. [1]
- Cleanup: Carefully collect the absorbed material and place it into the designated hazardous waste container. [1]
- Decontamination: Thoroughly clean the spill area with soap and water. [1]
- Reporting: Report any spills to the appropriate environmental health and safety officer in your institution. [1]

4. Final Disposal:

- Regulatory Compliance: All disposal activities must be conducted in strict accordance with local, state, and federal regulations. Never dispose of Butylphenyl methylpropional down the drain or in the general trash. [1][2]
- Professional Disposal Service: Arrange for the collection and disposal of the Butylphenyl methylpropional waste by a licensed hazardous waste disposal company. These specialized companies are equipped to transport and treat the material at a permitted facility in an environmentally responsible manner. [1]

- Documentation: Maintain comprehensive records of all hazardous waste disposal activities. This includes manifests and certificates of disposal provided by the waste management company.[\[1\]](#)

Disposal Workflow

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Caption: Workflow for the safe disposal of Butylphenyl methylpropional.

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References

- 1. benchchem.com [benchchem.com]
- 2. prodasynth.com [prodasynth.com]
- 3. cosmeticsinfo.org [cosmeticsinfo.org]
- 4. OPSS Urges Public and Retailers to Remove Cosmetics Containing Banned Chemical Lilial - Global Cosmetics News [globalcosmeticsnews.com]
- 5. Withdrawal of cosmetics containing Lilial [neutron.it]
- 6. Add Butylphenyl Methypropional to Your Never List — Dr. Lora Shahine [drlorashahine.com]
- 7. kapnomics.com [kapnomics.com]
- 8. Lilial - Wikipedia [en.wikipedia.org]
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